

4-phenoxyphenylglyoxal hydrate chemical properties

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Compound of Interest

Compound Name: *4-Phenoxyphenylglyoxal hydrate*

Cat. No.: B1369931

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An In-depth Technical Guide to the Chemical Properties and Applications of **4-Phenoxyphenylglyoxal Hydrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-phenoxyphenylglyoxal hydrate**, a versatile bifunctional reagent. As a Senior Application Scientist, this document moves beyond a simple data sheet to offer insights into its synthesis, reactivity, and profound potential as a building block in modern medicinal and synthetic chemistry. We will explore the causality behind its chemical behavior and provide actionable protocols grounded in established chemical principles.

Introduction and Significance

4-Phenoxyphenylglyoxal hydrate is an aromatic α -ketoaldehyde distinguished by its 1,2-dicarbonyl moiety and a phenoxy-substituted phenyl ring. The presence of the electron-donating phenoxy group influences the reactivity of the aromatic ring and the adjacent glyoxal functional group. In its solid state, it typically exists as a stable geminal diol (hydrate), which readily equilibrates with the reactive dicarbonyl form in solution. This structural feature is key to its utility, providing stability for storage while allowing for potent reactivity when needed.

Its primary value lies in its role as a precursor for constructing complex molecular architectures, particularly nitrogen-containing heterocycles. Such scaffolds are of immense interest in drug discovery, forming the core of numerous biologically active molecules. Understanding the

properties of **4-phenoxyphenylglyoxal hydrate** is therefore crucial for chemists aiming to develop novel therapeutics and advanced materials.

Physicochemical and Safety Data

A clear understanding of a reagent's fundamental properties is the bedrock of successful and safe experimentation. The key physicochemical data for **4-phenoxyphenylglyoxal hydrate** are summarized below.

Property	Value	Source(s)
CAS Number	92254-55-2	
Molecular Formula	C ₁₄ H ₁₂ O ₄	
Molecular Weight	244.24 g/mol	
Appearance	Typically a solid (e.g., light yellow)	
Storage Temperature	4°C, in a dry, cool, well-ventilated place	

Safety and Handling Precautions: **4-Phenoxyphenylglyoxal hydrate** is classified as an irritant.

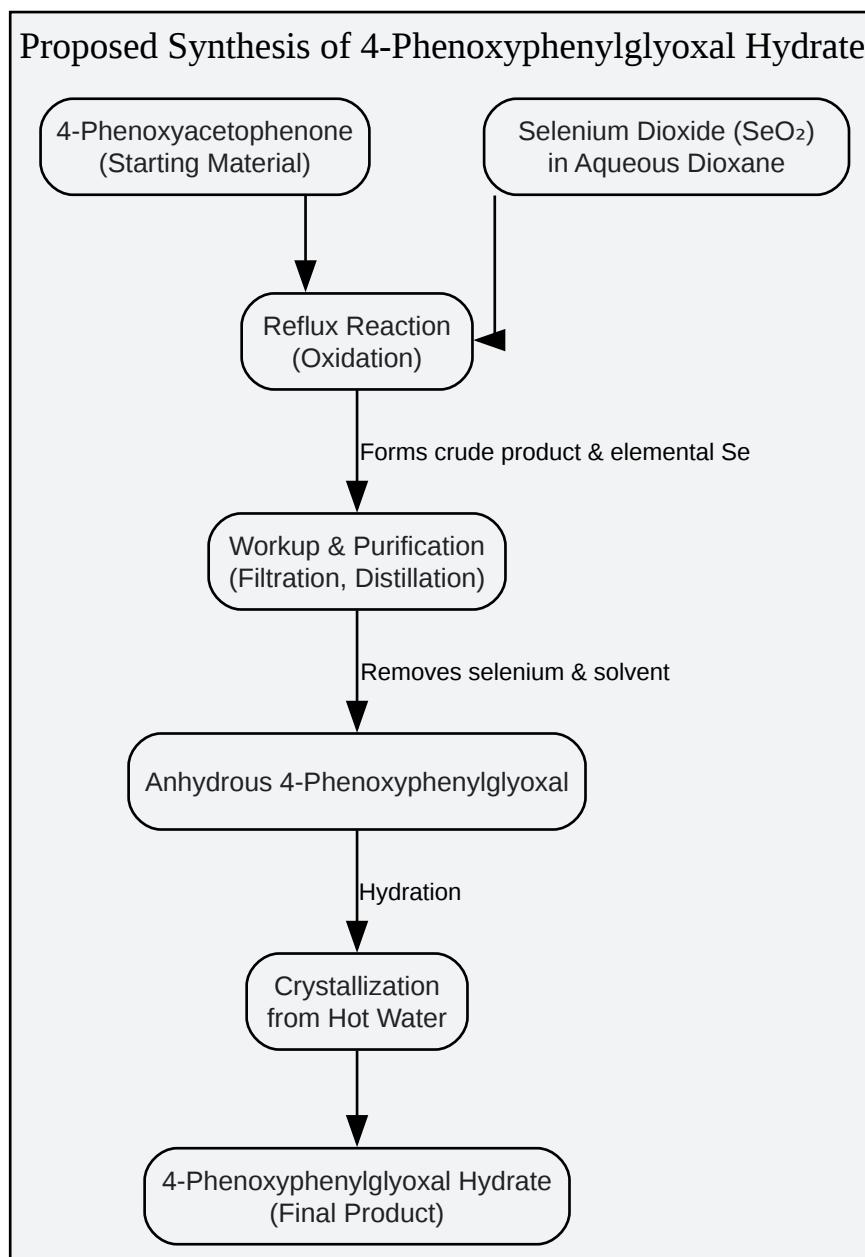
- **Health Hazards:** Causes skin irritation, serious eye irritation, and may cause respiratory irritation. Harmful if swallowed.
- **Handling:** Always handle in a well-ventilated area or under a fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid the formation of dust and aerosols.
- **Storage:** Store in a tightly closed container away from incompatible materials such as strong oxidizing agents and strong bases.

Synthesis and Purification: A Proposed Protocol

While specific literature on the synthesis of **4-phenoxyphenylglyoxal hydrate** is not readily available, a robust and highly effective method can be extrapolated from the well-established

oxidation of related acetophenones using selenium dioxide (SeO_2). This method is a cornerstone of organic synthesis for preparing α -ketoaldehydes.

Proposed Synthetic Workflow:



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com